

Application Notes and Protocols for AG 555

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Compound of Interest

Compound Name: AG 555

Cat. No.: B1665056

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These application notes provide comprehensive information on the solubility, preparation, and biological activity of **AG 555**, a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) kinase. The following protocols and data are intended to guide researchers in the effective use of **AG 555** for in vitro and in vivo studies.

Product Information

- Product Name: **AG 555**
- Synonyms: Tyrphostin AG-555, Tyrphostin B46, (2E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(3-phenylpropyl)-2-propenamide[1][2]
- CAS Number: 133550-34-2[1][3][4]
- Molecular Formula: C₁₉H₁₈N₂O₃[1][4][5]
- Molecular Weight: 322.36 g/mol [4][5]

Mechanism of Action and Biological Activity

AG 555 is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) with an IC₅₀ value of 0.7 μM.[1][3] It displays significant selectivity for EGFR over other kinases, such as ErbB2 (IC₅₀ = 35 μM) and the insulin receptor kinase.[1][6] The EGFR is a cell-surface receptor that plays a crucial role in cancer cell proliferation and tumor invasion.[3]

AG 555 has been shown to induce G1 growth arrest in transformed cells.[6] In HPV16-immortalized human keratinocytes, **AG 555** was found to inhibit the activation of Cdk2 and induce growth arrest at the G1 phase, which was accompanied by apoptosis.[3] It has also been observed to inhibit the proliferation of various renal and transitional carcinoma cell lines in a dose-dependent manner, with IC₅₀ values ranging from 3 to 16 µM.[3] Furthermore, some studies have indicated that **AG 555** can selectively induce the phosphorylation of JNK and p38 MAP kinases without affecting ERK1/2.[7]

Data Presentation

Solubility of AG 555

The solubility of **AG 555** in various common laboratory solvents is summarized in the table below. This information is critical for the preparation of stock and working solutions.

| Solvent | Concentration |
|-------------------------|--------------------------|
| DMSO | 30 mg/mL (approx. 93 mM) |
| DMF | 30 mg/mL (approx. 93 mM) |
| Ethanol | 20 mg/mL (approx. 62 mM) |
| DMSO:PBS (pH 7.2) (1:1) | 0.5 mg/mL |

Data compiled from multiple sources.[1][3][6]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of AG 555

This protocol describes the preparation of a high-concentration stock solution of **AG 555**, which can be stored for later use.

Materials:

- **AG 555** powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Bring the **AG 555** powder and DMSO to room temperature.
- Weigh the desired amount of **AG 555** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 310.3 μ L of DMSO to 1 mg of **AG 555**).
- Vortex the solution until the **AG 555** is completely dissolved. Gentle warming to 37°C can aid in dissolution.[\[3\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[3\]](#)
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[3\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the concentrated stock solution to prepare working solutions for treating cells in culture.

Materials:

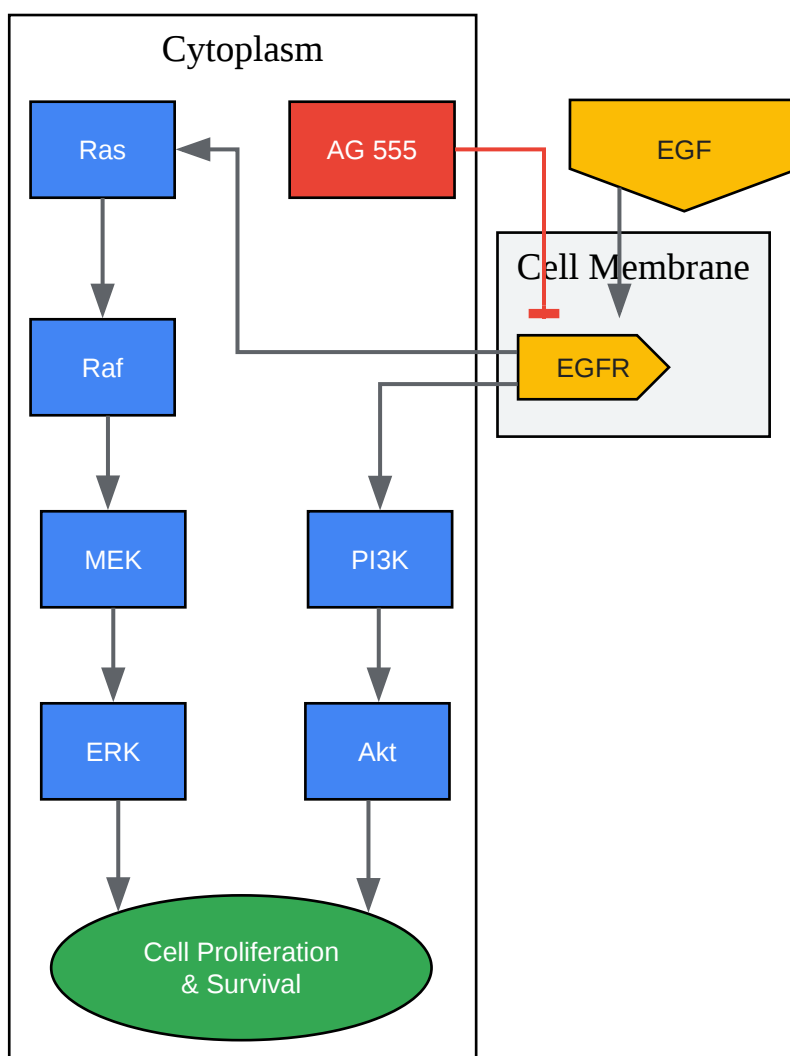
- **AG 555** concentrated stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile conical tubes or microcentrifuge tubes

- Pipettes and sterile pipette tips

Procedure:

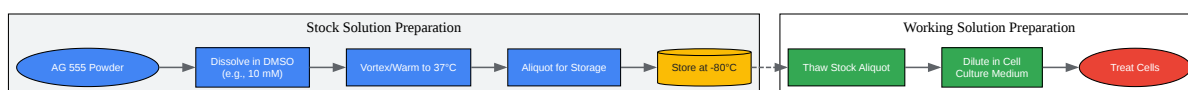
- Thaw a single aliquot of the **AG 555** concentrated stock solution at room temperature.
- Determine the final desired concentration of **AG 555** for your experiment.
- Perform a serial dilution of the stock solution in fresh, pre-warmed cell culture medium to achieve the final working concentration. For example, to prepare a 30 μ M working solution from a 10 mM stock, you can perform a 1:333.3 dilution.
- It is crucial to ensure that the final concentration of the solvent (e.g., DMSO) in the cell culture medium is non-toxic to the cells, typically below 0.5%.[\[3\]](#)
- Add the prepared working solution to your cell cultures. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.[\[3\]](#)

Visualizations



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Caption: Inhibition of the EGFR signaling pathway by **AG 555**.



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Caption: Experimental workflow for **AG 555** solution preparation.

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